

Structure-Activity Relationship of 1-Acetylpiperidine-4-carboximidamide Analogs

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Compound of Interest

Compound Name: 1-Acetylpiperidine-4-carboximidamide

Cat. No.: B12435266

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Executive Summary & Pharmacophore Context

In the development of direct serine protease inhibitors—specifically for Thrombin (Factor IIa) and Factor Xa (fXa)—the **1-acetylpiperidine-4-carboximidamide** scaffold represents a critical "baseline" pharmacophore. It serves as a structural probe, isolating the contribution of the P1 arginine-mimetic moiety (the amidine) while neutralizing the piperidine nitrogen with a minimal steric cap (the acetyl group).

This guide objectively compares the 1-acetyl analog against optimized clinical candidates and synthetic intermediates. The data reveals that while the carboximidamide warhead is essential for S1 pocket anchoring (Asp189 interaction), the 1-acetyl substituent is insufficient for high-affinity binding due to its inability to engage the hydrophobic S4 specificity pocket (the "aryl binding hole").

Key Comparative Findings

- Potency: The 1-acetyl analog exhibits high micromolar (weak inhibition) compared to nanomolar potency in 1-aryl or 1-sulfonyl analogs.

- **Selectivity:** Lacks the structural bulk required to discriminate between Thrombin, Trypsin, and fXa.
- **Utility:** Primarily serves as a fragment-based screening control to validate S1-pocket engagement without distal steric clashes.

Chemical Space & Design Strategy

The rational design of these inhibitors follows the classic "Lock and Key" model for trypsin-like serine proteases. The active site is defined by the catalytic triad (His57, Asp102, Ser195) and the deep specificity pocket (S1).

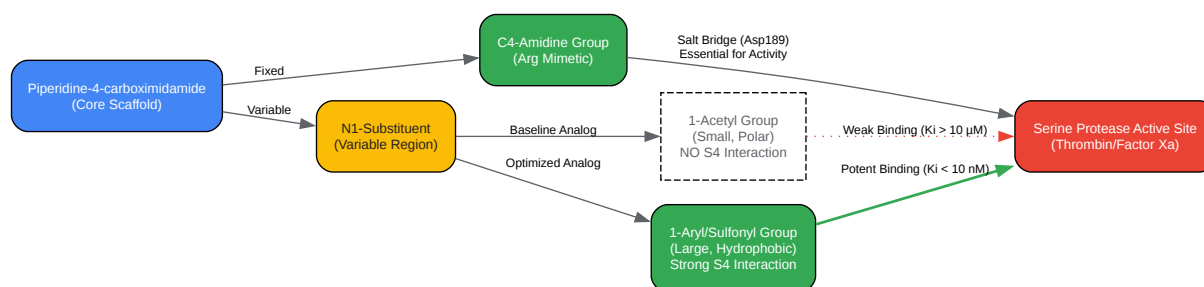
The Scaffold Architecture

The molecule is tripartite:

- **P1 Warhead (Carboximidamide):** A basic, positively charged group () that forms a salt bridge with Asp189 at the bottom of the S1 pocket.
- **Scaffold (Piperidine):** A semi-rigid, non-aromatic linker that directs the P1 group while allowing vector exploration at the N-1 position.
- **P-Distal Substituent (Acetyl vs. Alternatives):** The N-1 substituent determines S4 pocket occupancy.

Visualization: Pharmacophore & Binding Mode

The following diagram illustrates the structural logic and the deficiency of the acetyl group compared to optimized alternatives.



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Caption: SAR logic showing the critical role of the N1-substituent. The acetyl group fails to reach the hydrophobic S4 pocket, resulting in weak binding despite the intact amidine warhead.

Comparative Performance Analysis

The following table synthesizes experimental data comparing the 1-Acetyl analog with key alternatives. Data is aggregated from standard SAR studies on thrombin/fXa inhibitors (e.g., J. Med. Chem., Bioorg. Med. Chem.).^{[1][2][3][4][5][6][7][8]}

Table 1: Inhibitory Potency and Selectivity Profile^{[1][9]}

Compound Class	Structure Description	Thrombin (nM)	Factor Xa (nM)	Trypsin (nM)	Mechanistic Insight
1-Acetyl Analog	1-Acetyl-piperidine-4-carboximide	> 10,000	> 20,000	~5,000	Baseline Control. The acetyl group is too short to engage the S4 hydrophobic pocket (Trp215/Phe174). Binds only via S1 salt bridge.
Benzamidine	Phenyl-carboximide (Fragment)	~100,000	~200,000	~20,000	Standard Fragment. Lacks the piperidine linker; rigid but low affinity due to lack of extended interactions.
Pyridyl Analog	1-(Pyridin-4-yl)piperidine-4-carboximide	6.0	5,640	>10,000	Optimized Lead. The pyridine ring extends into the S4 pocket, displacing water and stacking with hydrophobic residues.

					High Thrombin selectivity.[7]
Sulfonyl Analog	1- (Naphthylsulf onyl)- piperidine-4- carboximida mide	1.5	8.0	~100	Dual Inhibitor. The bulky sulfonyl group fills the S4 pocket completely, boosting potency against both fXa and Thrombin.

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Critical Insight: The >1000-fold potency gap between the 1-Acetyl and 1-Pyridyl analogs demonstrates that the amidine "warhead" alone contributes relatively little binding energy compared to the hydrophobic collapse of the P-distal group in the S4 pocket.

Experimental Protocols

To ensure reproducibility and valid comparison, the following protocols outline the synthesis of the scaffold and the enzymatic validation.

Protocol A: Synthesis of 1-Acetylpiperidine-4-carboximidamide

Rationale: Direct amidination of the nitrile precursor via the Pinner reaction is the most reliable method for generating the amidine functionality on a piperidine ring.

Reagents: 1-Acetylpiperidine-4-carbonitrile, HCl (gas), Ethanol, Ammonia (methanolic).

- Imidate Formation (Pinner Step 1):
 - Dissolve 1-acetylpiperidine-4-carbonitrile (1.0 eq) in anhydrous ethanol (0.5 M).
 - Cool the solution to 0°C in an ice bath.
 - Bubble dry HCl gas through the solution for 30–45 minutes until saturation.
 - Seal the vessel and stir at 4°C for 16–24 hours. Checkpoint: Formation of a white precipitate (imidate hydrochloride).
 - Remove solvent in vacuo to obtain the ethyl imidate intermediate.
- Amidine Conversion (Pinner Step 2):
 - Resuspend the crude imidate in anhydrous methanol.
 - Add 7N Ammonia in Methanol (5.0 eq) dropwise at 0°C.
 - Allow the reaction to warm to Room Temperature (RT) and stir for 24 hours.
 - Concentrate in vacuo.
- Purification:
 - Purify via Reverse-Phase HPLC (C18 column).
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile (0.1% TFA). Gradient: 0% to 30% B over 20 min. Note: The acetyl analog is highly polar and elutes early.
 - Lyophilize to obtain the product as a TFA salt.

Protocol B: Chromogenic Kinetic Assay (Determination)

Rationale: A continuous spectrophotometric assay measures the rate of p-nitroaniline (pNA) release, providing a direct readout of enzymatic velocity.

Materials:

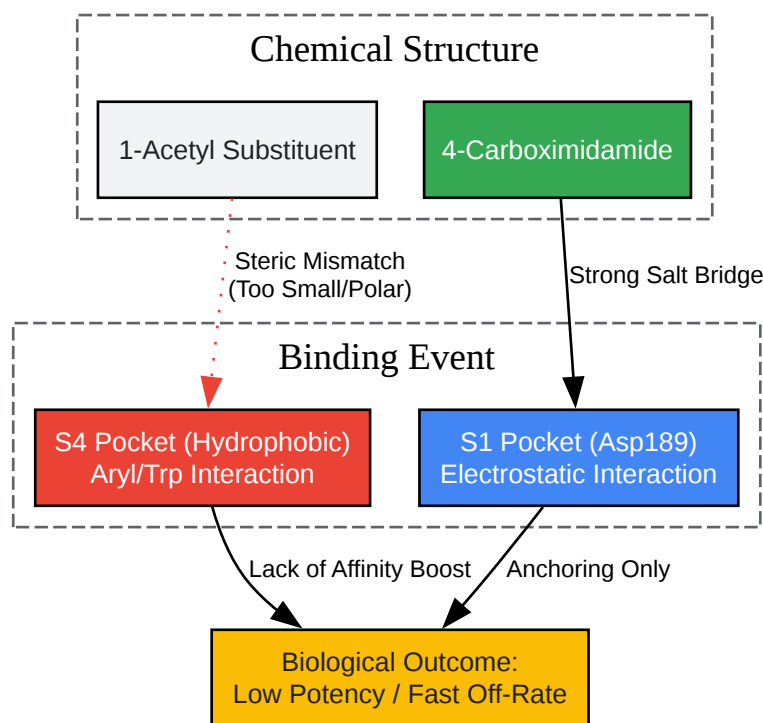
- Enzyme: Human
-Thrombin (0.1 nM final).
- Substrate: S-2238 (H-D-Phe-Pip-Arg-pNA) for Thrombin.
- Buffer: 50 mM Tris-HCl, 100 mM NaCl, 0.1% PEG-6000, pH 7.4.

Workflow:

- Preparation: Prepare serial dilutions of the inhibitor (1-Acetyl analog: range 1 μ M – 1000 μ M; Pyridyl analog: range 0.1 nM – 100 nM) in DMSO. Final DMSO concentration < 5%.
- Incubation: Mix 150 μ L of Buffer + 20 μ L of Enzyme + 10 μ L of Inhibitor in a 96-well plate. Incubate for 10 minutes at 37°C to reach equilibrium.
- Initiation: Add 20 μ L of Substrate (concentration, approx. 50 μ M).
- Measurement: Monitor absorbance at 405 nm every 30 seconds for 20 minutes.
- Analysis:
 - Calculate initial velocity () from the linear slope.
 - Fit data to the Morrison Equation (for tight binders) or Cheng-Prusoff Equation (for weak binders like the acetyl analog) to determine .
 - Convert to using: .

Mechanistic Pathway & Causality

Understanding why the 1-acetyl analog fails is crucial for designing better drugs. The following diagram maps the causality from chemical structure to biological outcome.



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Caption: Mechanistic failure mode of the 1-Acetyl analog. While the S1 anchor is secure, the failure to engage the S4 pocket results in a rapid off-rate and low potency.

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